

Spectroscopic

Compound of Interest Compound Name: 2-Methoxy-5-methylaniline Cat. No.: B041322

For Immediate Release

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Methoxy-5-methylaniline** (CAS No. 120-71-8), a key interm methodologies for their acquisition.

Chemical Structure and Spectroscopic Overview

2-Methoxy-5-methylaniline, also known as p-cresidine, is an aromatic amine with the chemical formula C₈H₁₁NO. Its structure consists of a benzene

```
digraph "2_Methoxy_5_methylaniline_Structure" {
  graph [fontname="Arial", fontsize=12, labelloc="t", label="2-Methoxy-5-methylaniline", splines=true, overla
  node [shape=plaintext, fontname="Arial", fontsize=12];
C1 [label="C"];
C2 [label="C"];
C3 [label="C"];
C4 [label="C"];
C5 [label="C"];
C6 [label="C"];
N [label="N", fontcolor="#4285F4"];
0 [label="0", fontcolor="#EA4335"];
C_Me [label="C", fontcolor="#34A853"];
C_OMe [label="C", fontcolor="#FBBC05"];
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
```

```
C2 -- 0 [label=" 0"];
O -- C_OMe [label="CH<sub>3</sub>"];
C5 -- C_Me [label=" CH<sub>3</sub>"];
```

C1 -- N [label=" NH₂"];

C6 -- C1;



Foundational & Exploratory

Check Availability & Pricing

```
H3 [label="H"];
H4 [label="H"];
H6 [label="H"];

C3 -- H3;
C4 -- H4;
C6 -- H6;
```

This technical guide serves as a valuable resource for the spectroscopic characterization of 2-Methoxy-5-methy

• To cite this document: BenchChem. [Spectroscopic Profile of 2-Methoxy-5-methylaniline: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Av

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Tea

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.